

Application Notes and Protocols: Preparation of 4-Fluoro phenibut HCl Stock Solution

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Compound of Interest

Compound Name: 4-Fluoro phenibut hydrochloride

Cat. No.: B164222

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This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **4-Fluoro phenibut hydrochloride** (F-Phenibut HCl). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

4-Fluoro phenibut HCl is a derivative of phenibut, a GABA analogue. It acts as a GABAB receptor agonist and is structurally similar to nootropics and other gabapentinoids^{[1][2][3]}. In research settings, precise and consistent preparation of stock solutions is fundamental for obtaining reliable data. This protocol outlines the necessary steps, from safety precautions to long-term storage, for preparing a stock solution of 4-Fluoro phenibut HCl.

Chemical and Physical Properties

A summary of the key quantitative data for 4-Fluoro phenibut HCl is presented in the table below. This information is essential for accurate calculations and proper handling.

Property	Value	Reference(s)
CAS Number	1858241-03-8	[1][2][4][5]
Molecular Formula	C ₁₀ H ₁₂ FNO ₂ • HCl	[2][5][6]
Molecular Weight	233.67 g/mol	[1][2][4][6][7]
Appearance	Crystalline solid	[2][4][5]
Purity	≥98%	[4][5][8]
Solubility (at room temp)	• DMSO: ~20 mg/mL • DMF: ~25 mg/mL • Ethanol: ~14 mg/mL • PBS (pH 7.2): ~10 mg/mL • Water: Soluble • Methanol: Soluble	[5][9][10]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 6 months-20°C for up to 1 month	[3]

Safety and Handling Precautions

4-Fluoro phenibut HCl is intended for research use only and is not for human or veterinary use[11][12]. Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate gloves when handling the compound.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes[12]. Handle the solid powder in a well-ventilated area or a chemical fume hood. In case of contact, rinse the affected area thoroughly with water[12].
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.
- Safety Data Sheet (SDS): Before use, review the Safety Data Sheet provided by the supplier for comprehensive safety information[13].

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), a common solvent for this compound.

4.1. Materials and Equipment

- 4-Fluoro phenibut HCl powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Calculator

4.2. Step-by-Step Procedure

Step 1: Determine the Required Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

- Example Calculation for a 10 mM, 1 mL stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 233.67 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 2.3367 \text{ mg}$

Step 2: Weighing the Compound

- Place a sterile microcentrifuge tube or vial on the analytical balance and tare it.
- Carefully weigh out the calculated mass (e.g., 2.34 mg) of 4-Fluoro phenibut HCl powder and add it to the tube.

Step 3: Dissolving the Compound

- Using a calibrated pipette, add the desired volume of DMSO (e.g., 1 mL) to the tube containing the powder.
- Securely cap the tube or vial.
- Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary, but check for temperature sensitivity if not specified by the manufacturer.

Step 4: Aliquoting and Storage

- For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 50-100 µL).
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[3]. When ready to use, thaw an aliquot at room temperature and vortex gently before dilution into your experimental medium.

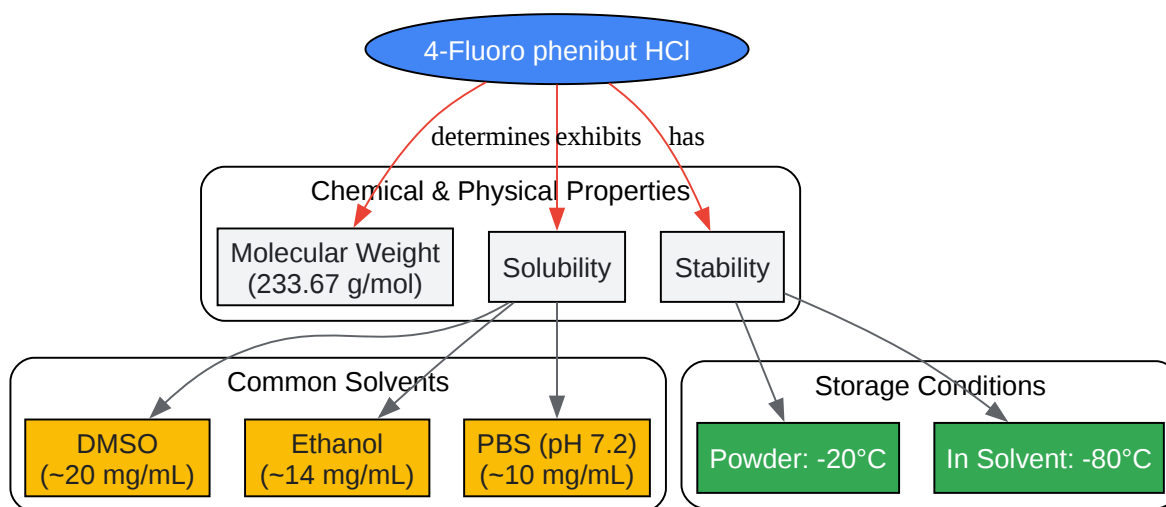
Visualizations

The following diagrams illustrate the workflow and key relationships described in this protocol.



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Caption: Workflow for preparing 4-Fluoro phenibut HCl stock solution.



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Caption: Key properties of 4-Fluoro phenibut HCl for solution prep.

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